



An In-depth Technical Guide to (S)-(-)-Nicotine-15N

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Compound of Interest		
Compound Name:	(S)-(-)-Nicotine-15N	
Cat. No.:	B1144416	Get Quote

This technical guide provides comprehensive safety data, potential applications, and biological pathway information for **(S)-(-)-Nicotine-15N**, tailored for researchers, scientists, and drug development professionals. While specific safety studies for the 15N-labeled isotopologue are not available, the data presented here is based on the well-documented properties of the parent compound, **(S)-(-)-Nicotine**, as the single stable isotope substitution is not expected to alter its chemical or toxicological properties.

Chemical and Physical Properties

(S)-(-)-Nicotine-15N is a stable, isotopically labeled version of nicotine, a naturally occurring alkaloid found in plants of the nightshade family (Solanaceae)[1]. The incorporation of the heavy isotope of nitrogen (15N) makes it a valuable tool for various research applications, particularly in studies requiring mass differentiation from its natural counterpart.

Table 1: Physical and Chemical Properties



Property	Value	Source
CAS Number	72496-00-5	[2]
Unlabeled CAS Number	54-11-5	[2][3][4]
Molecular Formula	C10H14 ¹⁵ N2	C[15N]1CCC[C@H]1c2cccnc2 [2][5]
Molecular Weight	163.113	[2][5]
Appearance	Colorless to Yellow or Brown Liquid	[6][7]
Odor	Fishy	[6][7]
Melting Point	-80 °C / -112 °F	[6][7]
Boiling Point	247 °C / 476.6 °F @ 760 mmHg	[6][7]
Flash Point	101 °C / 213.8 °F	[6][7]
Specific Gravity / Density	1.015 g/cm ³	[6][7]
Vapor Pressure	0.53 mbar @ 25 °C	[6][7]
Vapor Density	5.61	[6][7]
Water Solubility	Miscible	[6]
рН	10.2 (0.05M aqueous solution)	[7][8]
Log P (octanol/water)	1.17	[8]
Explosion Limits	Lower: 0.7 Vol%, Upper: 4 Vol%	[6][7]

Safety and Hazard Information

(S)-(-)-Nicotine is classified as acutely toxic and is fatal if swallowed, inhaled, or in contact with skin.[3][6][7][9][10] It is also toxic to aquatic life with long-lasting effects.[6][8][9][10]

Table 2: GHS Hazard Classification



Hazard Class	Category	Hazard Statement
Acute Oral Toxicity	Category 2 / 3	H300/H301: Fatal/Toxic if swallowed[3][6][9][10]
Acute Dermal Toxicity	Category 1 / 2	H310: Fatal in contact with skin[3][6][9][10]
Acute Inhalation Toxicity	Category 2	H330: Fatal if inhaled[3][6]
Chronic Aquatic Toxicity	Category 2	H411: Toxic to aquatic life with long lasting effects[6][9][10][11]

Signal Word:Danger[3][6][7][9]

Hazard Pictograms:

- GHS06 (Skull and crossbones)[3][9]
- GHS09 (Environment)[3][9]

Handling, Storage, and Disposal

Handling:

- Use only under a chemical fume hood and ensure adequate ventilation.
- Wear personal protective equipment (PPE), including chemical-resistant gloves, protective clothing, and eye/face protection.[3][6][7]
- Do not breathe mist, vapors, or spray.[6][11]
- Avoid contact with skin, eyes, and clothing.[3][6]
- Do not eat, drink, or smoke when using this product.[3][6][7]
- Wash hands and any exposed skin thoroughly after handling.[6][7]

Storage:



- Store in a well-ventilated, cool, and dry place.[6][7]
- Keep containers tightly closed and store locked up.[6][7][11]
- It is recommended to keep the container under nitrogen.
- Protect from light, as it may cause decomposition.[11]
- Store away from open flames, hot surfaces, and sources of ignition.

Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[6][7]
- Avoid release to the environment.[8][11]

Toxicological Information

Nicotine is a potent neurotoxin.[1] The toxicological data for unlabeled nicotine is extensive and directly applicable to the 15N-labeled variant.

Table 3: Acute Toxicity Data

Route	Species	Value	Source
LD50 Oral	Rat	5 mg/kg - 50 mg/kg	[8]
LD50 Dermal	Rabbit	=70 mg/kg	
LD50 Dermal	Rat	285 mg/kg	[4]
LC50 Inhalation (dust/mist)	Rat	=0.19 mg/L	

- Carcinogenicity: Nicotine is not classified as a probable or confirmed human carcinogen by IARC or OSHA.[8] However, it may act as a tumor promoter.[9]
- Sensitization: No data available to indicate it is a skin or respiratory sensitizer.[6][8]



Potential Experimental Applications

While specific, detailed experimental protocols for **(S)-(-)-Nicotine-15N** are not available in public search results, its properties as a stable isotope-labeled compound make it ideal for a range of advanced research applications. The primary advantage is the ability to distinguish the administered compound from endogenous or unlabeled nicotine using mass-sensitive analytical techniques.

Methodologies:

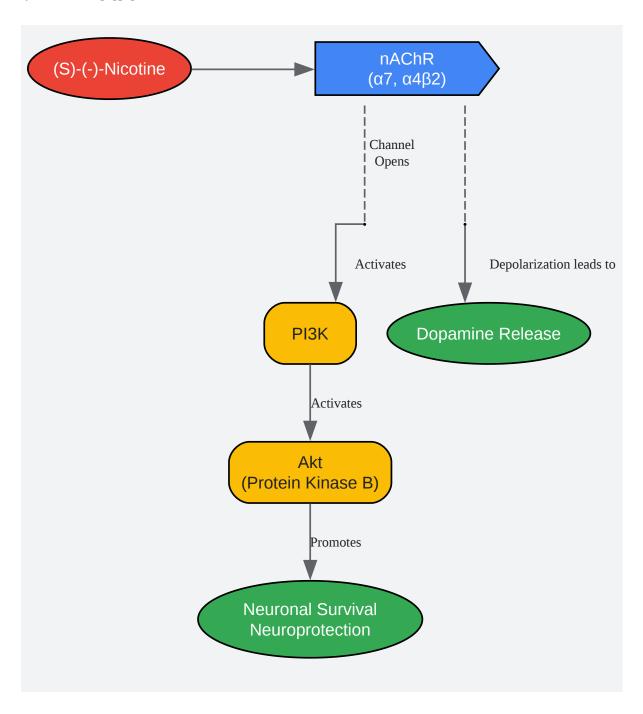
- Mass Spectrometry (MS): (S)-(-)-Nicotine-15N is commonly used as an internal standard in quantitative MS-based assays (e.g., LC-MS/MS). By adding a known amount of the labeled compound to a sample, researchers can accurately quantify the concentration of unlabeled nicotine, correcting for variations in sample preparation and instrument response.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: The ¹⁵N nucleus is NMR-active. Using ¹⁵N-labeled nicotine allows for specialized NMR experiments to probe the molecule's electronic environment and its interactions with biological targets, such as nicotinic acetylcholine receptors (nAChRs).[4]
- Pharmacokinetic (PK) and Metabolism Studies: In preclinical and clinical studies, administering (S)-(-)-Nicotine-15N allows for precise tracking of its absorption, distribution, metabolism, and excretion (ADME) without interference from environmental nicotine exposure. Researchers can differentiate the administered dose from nicotine ingested through other means (e.g., smoking).
- Metabolic Tracing: This compound can be used to trace the metabolic fate of the nitrogen atom in nicotine within a biological system, helping to identify and quantify novel metabolites.

Nicotine Signaling Pathway

Nicotine exerts its primary physiological and psychoactive effects by acting as an agonist at nicotinic acetylcholine receptors (nAChRs), which are ligand-gated ion channels found throughout the central and peripheral nervous systems.[10] The activation of these receptors, particularly the $\alpha4\beta2$ and $\alpha7$ subtypes in the brain, initiates a cascade of downstream signaling events.[2]



The binding of nicotine to nAChRs opens the ion channel, leading to an influx of cations, primarily Na⁺ and Ca²⁺.[11] The resulting neuronal depolarization triggers neurotransmitter release, including dopamine, which is central to nicotine's rewarding and addictive properties. [10][11] The influx of calcium also acts as a second messenger, activating multiple intracellular signaling pathways, such as the PI3K/Akt pathway, which is known to promote cell survival and neuroprotection.[2][3]



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Caption: Nicotinic Acetylcholine Receptor (nAChR) Signaling Pathway.

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References

- 1. Overview Nicotinic Acetylcholine Receptor Signaling in Neuroprotection NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. Nicotinic Acetylcholine Receptor Signaling: Roles in Neuroprotection Nicotinic Acetylcholine Receptor Signaling in Neuroprotection - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. Sodium nitrite Wikipedia [en.wikipedia.org]
- 4. KEGG PATHWAY Database [genome.jp]
- 5. rupress.org [rupress.org]
- 6. pubs.acs.org [pubs.acs.org]
- 7. researchgate.net [researchgate.net]
- 8. Nicotine Wikipedia [en.wikipedia.org]
- 9. youtube.com [youtube.com]
- 10. youtube.com [youtube.com]
- 11. Nicotinamide adenine dinucleotide Wikipedia [en.wikipedia.org]
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